

1-Bromo-4-phenylbutane physical and chemical properties

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Compound of Interest

Compound Name: 1-Bromo-4-phenylbutane

Cat. No.: B079780

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An In-depth Technical Guide to 1-Bromo-4-phenylbutane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-4-phenylbutane is a halogenated organic compound with the chemical formula $C_{10}H_{13}Br$.^{[1][2]} It is a key intermediate in the synthesis of various pharmaceutical compounds and other specialty chemicals.^{[2][3]} This document provides a comprehensive overview of its physical and chemical properties, synthesis, and reactivity, tailored for a technical audience.

Physical and Chemical Properties

1-Bromo-4-phenylbutane is a colorless to pale yellow liquid with a characteristic sweet odor.^[1] It is sparingly soluble in water but miscible with common organic solvents like ethanol, ether, and chloroform.^{[1][4]}

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **1-Bromo-4-phenylbutane**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ Br	[1][2][5]
Molecular Weight	213.11 g/mol	[5][6][7]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet	[1]
Density	1.214 g/cm ³	[4][6]
Boiling Point	131-133 °C at 12 mmHg	[4][6]
Melting Point	52 °C	[6]
Solubility	Slightly soluble in water	[1][4][6]
Refractive Index	1.5380 - 1.5420	[6]

Spectroscopic Data	Information
¹³ C NMR	Spectral data available
IR	Spectral data available
Mass Spectrometry	Spectral data available

Experimental Protocols

Synthesis of 1-Bromo-4-phenylbutane from 4-Phenylbutanol

A common method for the synthesis of **1-Bromo-4-phenylbutane** is the reaction of 4-phenylbutanol with hydrobromic acid.

Materials:

- 4-phenylbutanol (10 g)
- Hydrobromic acid (44 g)

- POM-C₃N₄ catalyst (2 g)
- Dichloromethane
- Saturated sodium carbonate solution
- Anhydrous sodium sulfate

Procedure:

- To a 250 ml three-necked flask, add 10 g of 4-phenylbutanol and 44 g of hydrobromic acid.
- Add 2 g of POM-C₃N₄ catalyst to the mixture. The system should appear as a light yellow suspension.
- Mechanically stir the mixture and protect it from light. Heat the reaction to reflux for 12 hours.
- After the reaction, the system will be a yellow, viscous mixture. Cool it to room temperature.
- Adjust the pH of the system to 7 with a saturated sodium carbonate solution and stir for 30 minutes.
- Separate the organic phase and extract the aqueous layer with dichloromethane until the aqueous layer is colorless.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Evaporate the dichloromethane to yield the pale yellow product, **1-bromo-4-phenylbutane**.

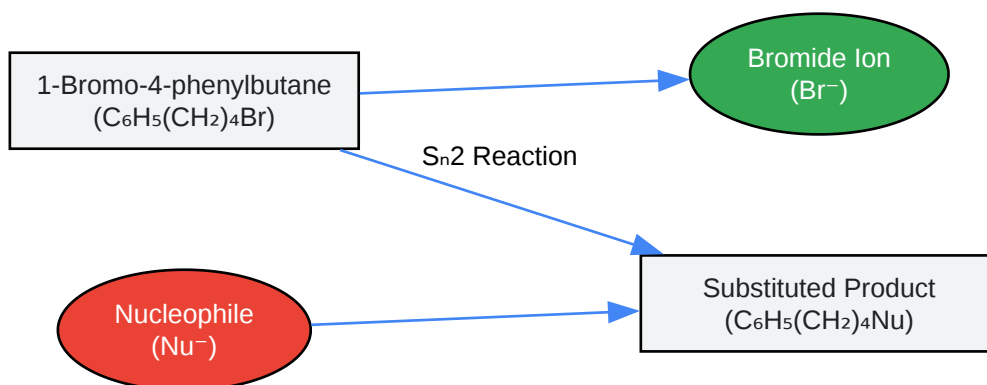
[2]

Chemical Reactivity and Signaling Pathways

1-Bromo-4-phenylbutane is a versatile reagent in organic synthesis, primarily due to the reactivity of the carbon-bromine bond. The bromine atom is a good leaving group, making the compound susceptible to nucleophilic substitution reactions. It can also be used to form organometallic reagents, such as Grignard reagents.

Nucleophilic Substitution

1-Bromo-4-phenylbutane readily undergoes S_N2 reactions with a variety of nucleophiles. This allows for the introduction of diverse functional groups at the terminal position of the butyl chain.

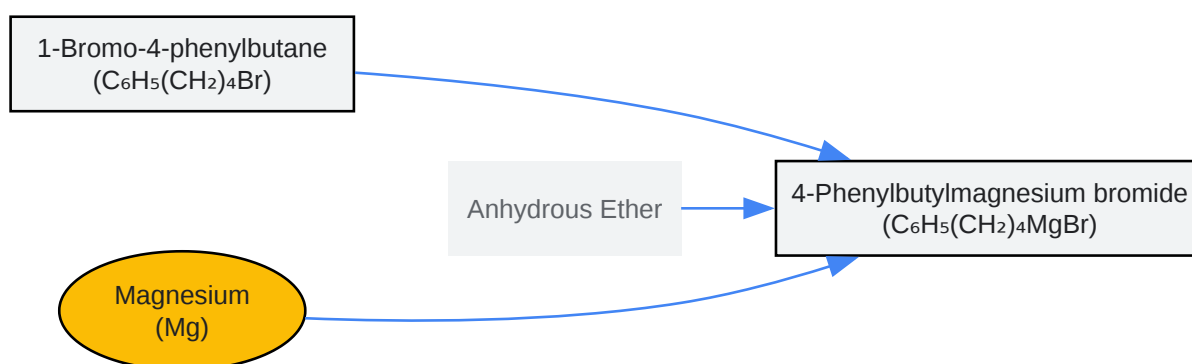


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Caption: General scheme of a nucleophilic substitution reaction of **1-Bromo-4-phenylbutane**.

Grignard Reaction

Reaction of **1-Bromo-4-phenylbutane** with magnesium metal in an anhydrous ether solvent yields the corresponding Grignard reagent, 4-phenylbutylmagnesium bromide. This organometallic compound is a potent nucleophile and a strong base, widely used for forming new carbon-carbon bonds.



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Caption: Formation of a Grignard reagent from **1-Bromo-4-phenylbutane**.

Safety and Handling

1-Bromo-4-phenylbutane is classified as an irritant, causing skin and eye irritation.[5][6] It may also cause respiratory irritation.[5] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

1-Bromo-4-phenylbutane is a valuable building block in organic and medicinal chemistry. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an important intermediate for the synthesis of a wide range of target molecules. Understanding its properties, synthesis, and reactivity is crucial for its effective and safe utilization in research and development.

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